

# A Technical Guide to 3-(Ethylamino)pyrrolidine: Commercial Availability, Synthesis, and Biological Significance

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## Compound of Interest

Compound Name: **3-(Ethylamino)pyrrolidine**

Cat. No.: **B038164**

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## Abstract

**3-(Ethylamino)pyrrolidine** is a versatile heterocyclic amine that serves as a crucial building block in medicinal chemistry and drug discovery. Its pyrrolidine scaffold is a common motif in a wide array of biologically active compounds, making this reagent a valuable tool for the synthesis of novel therapeutics. This technical guide provides a comprehensive overview of the commercial availability of **3-(Ethylamino)pyrrolidine**, including its racemic and chiral forms, detailed purchasing information, and insights into its synthesis. Furthermore, this document explores the potential biological relevance of the pyrrolidine core, offering a foundation for its application in the development of new chemical entities targeting various signaling pathways.

## Commercial Availability and Suppliers

**3-(Ethylamino)pyrrolidine** is commercially available from a range of chemical suppliers, catering to both research and bulk quantity needs. The compound is available in its racemic form as well as its chiral enantiomers, **(R)-(+)-3-(Ethylamino)pyrrolidine** and **(S)-(-)-3-(Ethylamino)pyrrolidine**, which are critical for stereoselective synthesis in drug development.

## Major Suppliers and Product Specifications

A survey of the market indicates several key suppliers for **3-(Ethylamino)pyrrolidine** and its derivatives. The following tables summarize the available forms, typical purities, and CAS numbers.

Table 1: Commercial Forms of **3-(Ethylamino)pyrrolidine**

Compound Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Chirality
3-(Ethylamino)pyrrolidine	111390-22-8	C <sub>6</sub> H <sub>14</sub> N <sub>2</sub>	114.19	Racemic
(3R)-(+)-3-(Ethylamino)pyrrolidine	381670-30-0	C <sub>6</sub> H <sub>14</sub> N <sub>2</sub>	114.19	(R)-enantiomer
(3S)-(-)-3-(Ethylamino)pyrrolidine	381670-31-1	C <sub>6</sub> H <sub>14</sub> N <sub>2</sub>	114.19	(S)-enantiomer
3-(N-Acetyl-N-ethylamino)pyrrolidine	115445-29-9	C <sub>8</sub> H <sub>16</sub> N <sub>2</sub> O	156.23	Racemic

Table 2: Representative Suppliers and Pricing

Supplier	Product	CAS Number	Purity	Quantity	Price (USD)
Chem-Impex	3-(Ethylamino)pyrrolidine	111390-22-8	≥ 97% (GC)	5g	\$403.30
Chem-Impex	(3R)-(+)-3-(Ethylamino)pyrrolidine	381670-30-0	≥ 97% (GC)	1g	\$443.86
TCI Chemicals	(3S)-(-)-3-(Ethylamino)pyrrolidine	381670-31-1	>98.0% (GC)	1g	Contact for price
Pharmaffiliates	3-(Ethylamino)pyrrolidine	111390-22-8	N/A	N/A	Contact for price
ChemicalBook	(3S)-(-)-3-(Ethylamino)pyrrolidine	381670-31-1	98.0% (GC&T)	1g	Contact for price
Lab Pro Inc.	3-(N-Acetyl-N-ethylamino)pyrrolidine	115445-29-9	Min. 98.0% (T)	5g	Contact for price

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to contact the suppliers directly for the most current pricing and availability.

Suppliers are located globally, with a significant presence in North America, Europe, and Asia, including China and India, ensuring accessibility for researchers worldwide.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Synthesis of 3-(Ethylamino)pyrrolidine

The synthesis of **3-(Ethylamino)pyrrolidine** can be achieved through various synthetic routes. A common and efficient method is the reductive amination of a suitable pyrrolidinone precursor or the direct alkylation of 3-aminopyrrolidine.

# Hypothesized Experimental Protocol: Reductive Amination of N-Boc-3-pyrrolidinone with Ethylamine

This protocol describes a plausible two-step synthesis of **3-(Ethylamino)pyrrolidine** via reductive amination, a widely used method for amine synthesis.[\[4\]](#)[\[5\]](#)

## Step 1: Imine Formation

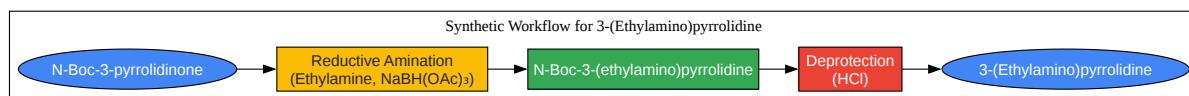
- To a solution of N-Boc-3-pyrrolidinone (1 equivalent) in a suitable solvent such as methanol or dichloromethane, add ethylamine (1.5-2 equivalents).
- The reaction mixture is stirred at room temperature. The progress of the imine formation can be monitored by TLC or GC-MS.
- For less reactive ketones, a dehydrating agent like molecular sieves or a catalytic amount of a weak acid can be added to drive the equilibrium towards the imine.

## Step 2: Reduction of the Imine

- Once the imine formation is complete, a reducing agent is added to the reaction mixture. Sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ ) is a mild and selective reagent suitable for this transformation and is typically used in slight excess (1.2-1.5 equivalents).[\[6\]](#)
- The reaction is stirred at room temperature until the reduction is complete, as indicated by TLC or GC-MS.
- Upon completion, the reaction is quenched with a saturated aqueous solution of sodium bicarbonate.
- The aqueous layer is extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The resulting **N-Boc-3-(ethylamino)pyrrolidine** can be purified by column chromatography.

## Step 3: Deprotection

- The purified N-Boc-3-(ethylamino)pyrrolidine is dissolved in a solution of hydrochloric acid in a suitable solvent like dioxane or methanol.
- The mixture is stirred at room temperature until the deprotection is complete (monitored by TLC).
- The solvent is removed under reduced pressure to yield 3-(Ethylamino)pyrrolidine dihydrochloride. The free base can be obtained by neutralization with a suitable base.



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A simplified workflow for the synthesis of 3-(Ethylamino)pyrrolidine.

## Biological Significance and Potential Applications

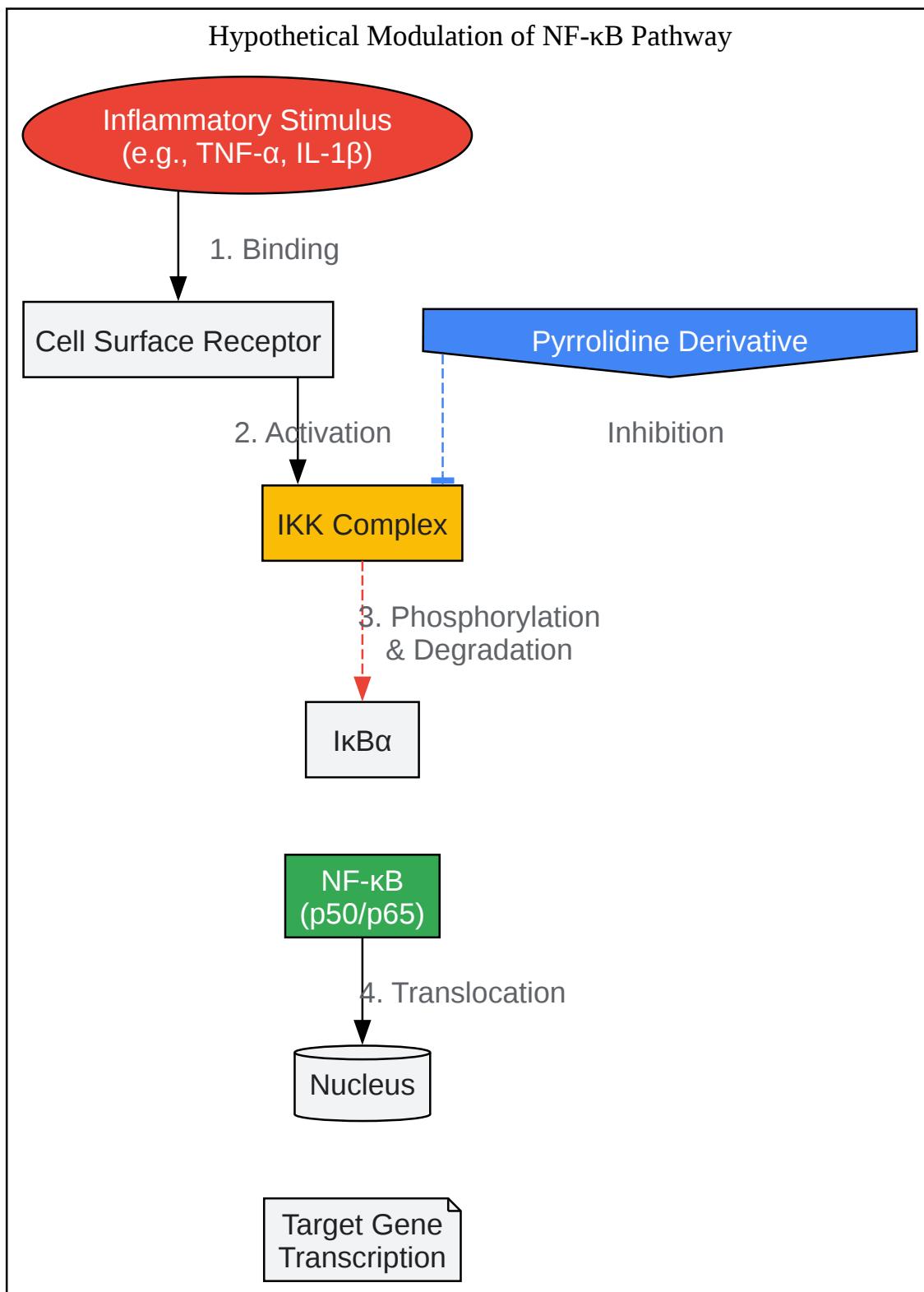
The pyrrolidine ring is a privileged scaffold in medicinal chemistry, present in numerous natural products and FDA-approved drugs.<sup>[7]</sup> Its non-planar, three-dimensional structure allows for diverse interactions with biological targets. Derivatives of 3-aminopyrrolidine have shown a wide range of biological activities, including acting as antagonists for chemokine receptors like CCR2, which are involved in inflammatory responses.<sup>[8]</sup>

## Potential Role in Signaling Pathways

While direct studies on the signaling pathways modulated by 3-(Ethylamino)pyrrolidine are limited, the broader class of pyrrolidine-containing compounds has been implicated in various cellular processes. For instance, some pyrrolidine derivatives have been shown to influence the NF-κB signaling pathway, a critical regulator of inflammation, immunity, and cell survival.

The diagram below illustrates a potential, generalized mechanism by which a hypothetical bioactive molecule derived from 3-(Ethylamino)pyrrolidine might modulate the NF-κB

signaling pathway. This is a speculative representation based on the known activities of other pyrrolidine derivatives and serves as a conceptual framework for further investigation.



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Hypothetical inhibition of the NF-κB signaling pathway.

## Quality Control and Documentation

For researchers and drug development professionals, ensuring the quality and purity of starting materials is paramount. Reputable suppliers provide a Certificate of Analysis (CoA) for their products. A CoA typically includes:

- Product Identification: Name, CAS number, batch number.
- Physical Properties: Appearance, melting/boiling point.
- Analytical Data: Results from techniques such as Nuclear Magnetic Resonance (NMR), Gas Chromatography (GC), and Mass Spectrometry (MS) to confirm structure and purity.
- Date of Analysis and Expiry.

While a specific CoA for **3-(Ethylamino)pyrrolidine** was not publicly available at the time of this writing, suppliers like Pharmaffiliates indicate that sample CoAs are available upon request. [9] It is standard practice to request and review the CoA before purchasing and using any chemical reagent.

## Conclusion

**3-(Ethylamino)pyrrolidine** is a readily available and synthetically versatile building block with significant potential in drug discovery and development. Its commercial availability in racemic and chiral forms provides researchers with the necessary tools for the stereoselective synthesis of complex molecules. The straightforward synthetic routes, such as reductive amination, make it an accessible intermediate. The established biological relevance of the pyrrolidine scaffold, coupled with the potential for its derivatives to modulate key signaling pathways like NF-κB, underscores its importance for future research in areas such as inflammation, neuroscience, and oncology. Researchers are encouraged to consult directly with suppliers for the most up-to-date product information and to obtain necessary quality documentation.

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